

Odanacatib: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: Odanacatib

Cat. No.: B1684667

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosage, administration, and experimental protocols for the investigational cathepsin K inhibitor, **Odanacatib**. The information is intended to guide researchers in designing and executing preclinical studies to evaluate the efficacy and mechanism of action of **Odanacatib** in the context of osteoporosis and other bone-related disorders.

Odanacatib Dosage and Administration in Research

Odanacatib has been evaluated in various preclinical and clinical studies, with dosages and administration routes tailored to the specific research model and objectives.

Table 1: Odanacatib Dosage in Preclinical Studies

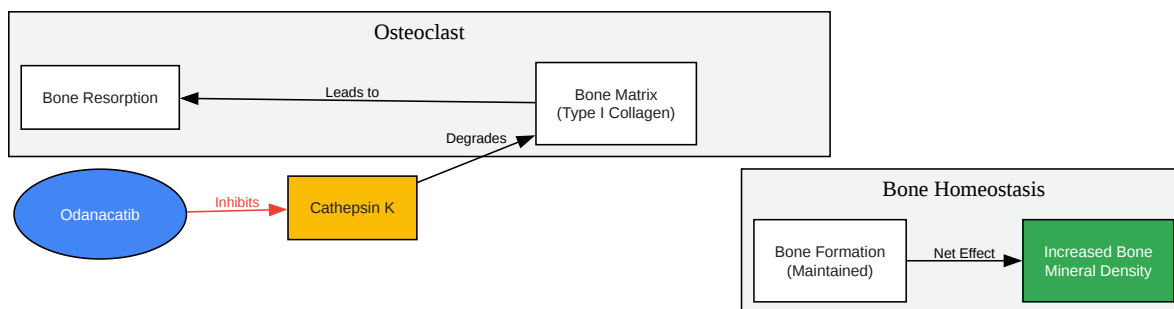
Animal Model	Dosage	Administration Route	Study Focus	Reference
Rat	10 mg/kg	Oral (p.o.)	Pharmacokinetic s	
Rat	30 mg/kg	Oral (p.o.), once daily	Suppression of bone turnover markers	[1]
Dog	5 mg/kg	Oral (p.o.)	Pharmacokinetic s	
Rhesus Monkey	5 mg/kg	Oral (p.o.)	Pharmacokinetic s	
Ovariectomized Rhesus Monkey	6 mg/kg or 30 mg/kg	Oral (p.o.), once daily	Prevention of bone loss	[2]

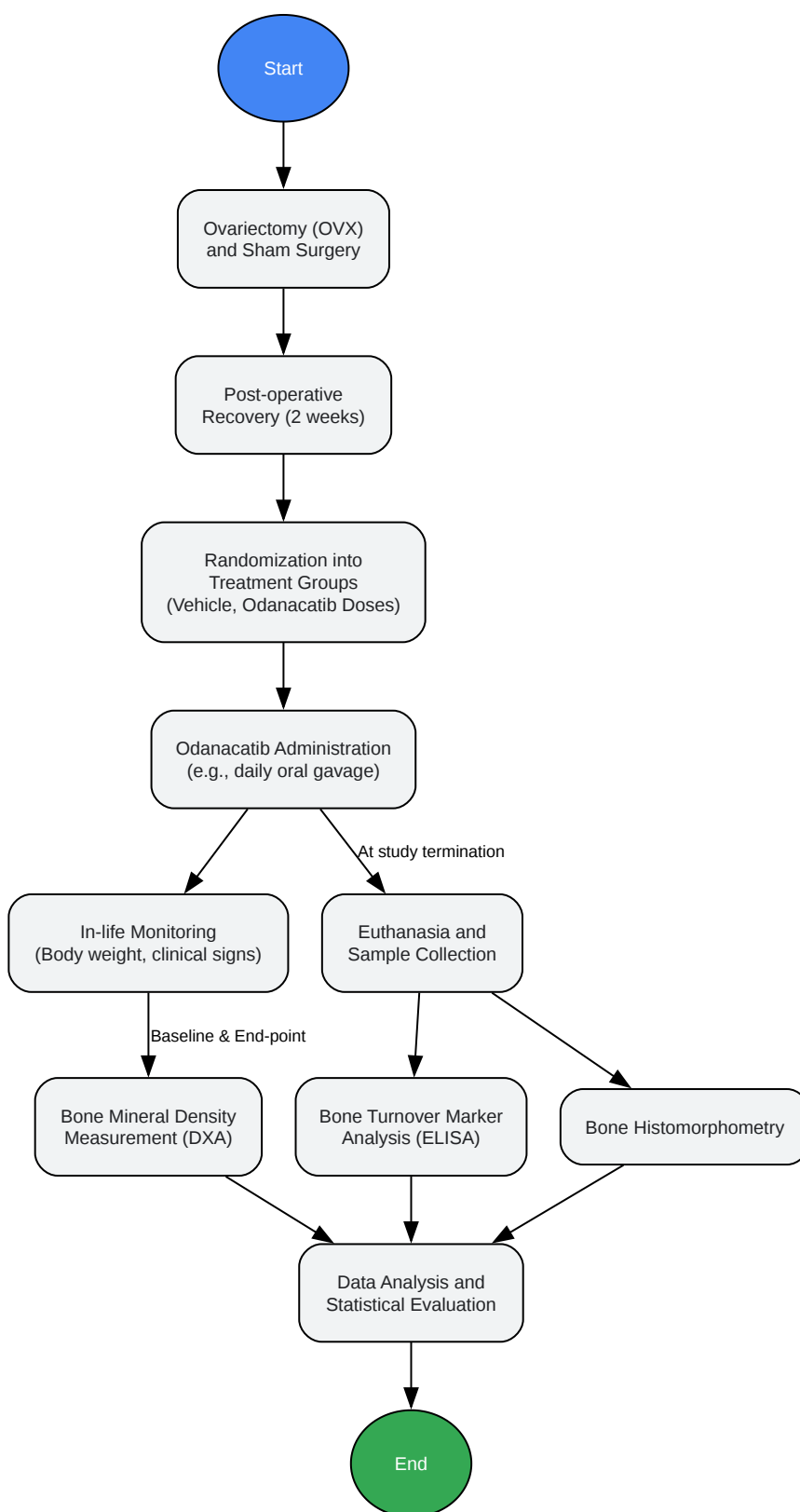
Table 2: Odanacatib Dosage in Clinical Trials (Postmenopausal Women)

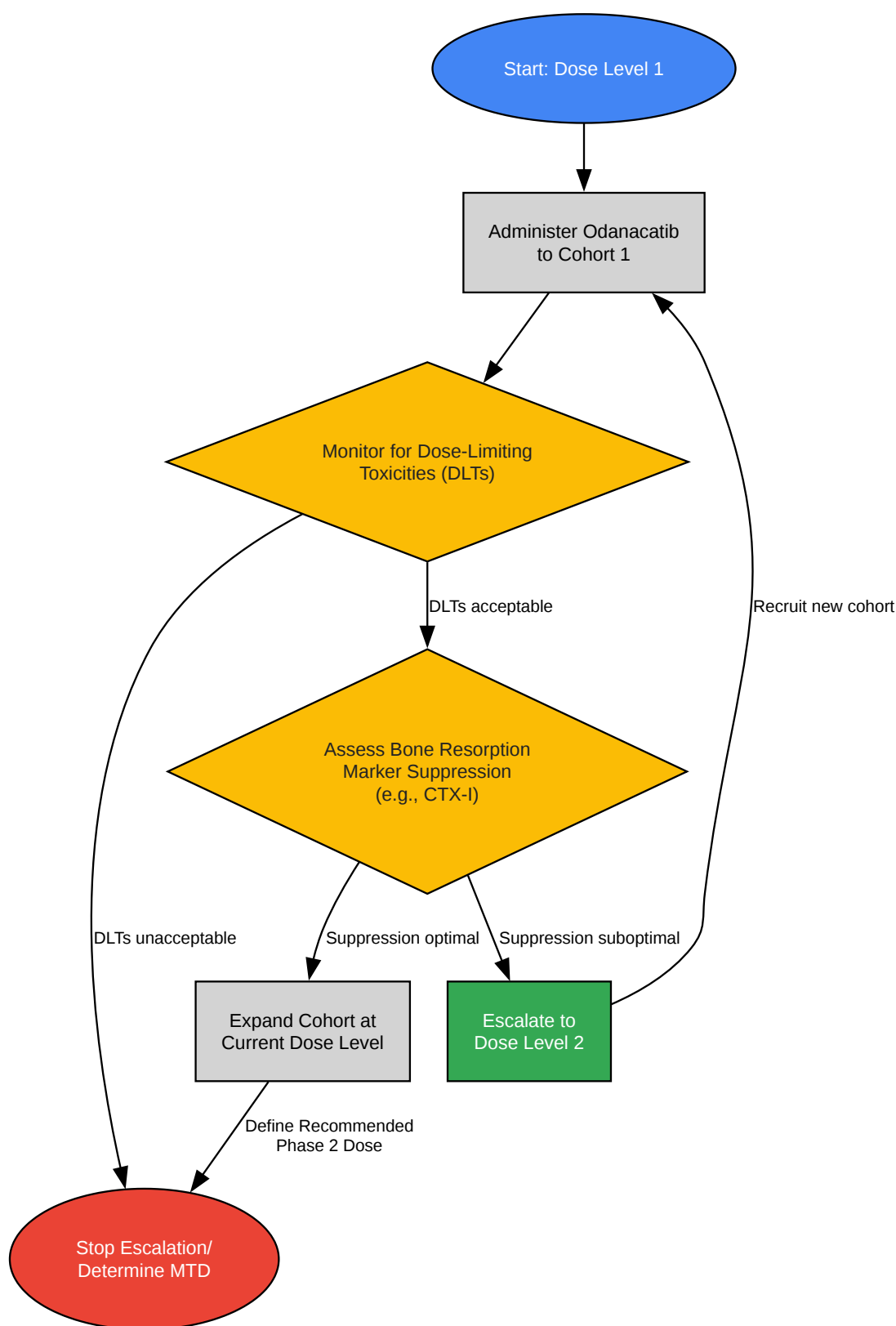
Dosage	Administration Route	Study Phase	Key Findings	Reference
5, 25, 50, or 100 mg	Oral (p.o.), once weekly	Phase I	Well-tolerated; sustained suppression of bone resorption markers at ≥ 25 mg.	[3] [4]
0.5, 2.5, or 10 mg	Oral (p.o.), once daily	Phase I	Well-tolerated; sustained suppression of bone resorption markers at ≥ 2.5 mg.	[3] [4]
3, 10, 25, or 50 mg	Oral (p.o.), once weekly	Phase II	Dose-related increases in Bone Mineral Density (BMD).	[3] [5]
50 mg	Oral (p.o.), once weekly	Phase III	Reduced risk of vertebral, hip, and non-vertebral fractures.	[6]

Mechanism of Action: Cathepsin K Inhibition

Odanacatib is a selective and reversible inhibitor of cathepsin K, a cysteine protease highly expressed in osteoclasts.[\[7\]](#)[\[8\]](#) Cathepsin K is the primary enzyme responsible for the degradation of type I collagen, the main organic component of the bone matrix.[\[7\]](#) By inhibiting cathepsin K, **Odanacatib** reduces bone resorption without significantly affecting osteoclast number or viability.[\[8\]](#)[\[9\]](#) This mechanism of action helps to uncouple bone resorption from bone formation, leading to a net increase in bone mass.[\[8\]](#)







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